

# Physical properties of anhydrous ethylenediamine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethylenediamine

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An in-depth guide to the physical properties of anhydrous **ethylenediamine**, prepared for researchers, scientists, and professionals in drug development. This document provides a comprehensive overview of key physical data, detailed experimental methodologies, and essential safety protocols.

## Introduction

Anhydrous **ethylenediamine** (IUPAC name: ethane-1,2-diamine) is a colorless, viscous liquid with an ammonia-like odor.<sup>[1][2]</sup> It is a versatile organic compound widely utilized as a building block in chemical synthesis, a ligand in coordination chemistry, and a key component in the production of pharmaceuticals, polymers, and chelating agents.<sup>[1]</sup> Its utility stems from its bifunctional nature, possessing two primary amine groups. A thorough understanding of its physical properties is paramount for its safe handling, application in experimental design, and process scale-up.

## Physical Properties

The physical characteristics of anhydrous **ethylenediamine** have been extensively documented. The following tables summarize the key quantitative data from various sources.

## General and Thermodynamic Properties

Property	Value	Source(s)
Molecular Formula	C <sub>2</sub> H <sub>8</sub> N <sub>2</sub>	[3][4]
Molecular Weight	60.10 g/mol	[1][3][4]
Appearance	Colorless to pale yellow, viscous, hygroscopic liquid	[5][6][7]
Odor	Ammonia-like	[2][6][7][8]
Melting Point	8.5 °C to 11 °C	[3][5][6][8]
Boiling Point	116 °C to 118 °C	[1][3][5][6][8]
pH	12.2 (100g/L solution at 20°C)	[8]
Heat of Vaporization	10510.5 gcal/gmol	[9]
Heat of Fusion	89.81 cal/g	[9]

## Density and Refractive Index

Property	Value	Conditions	Source(s)
Density	0.899 g/mL	at 25 °C	[3][6][7][8]
~0.898 g/cm <sup>3</sup>	at room temperature	[7]	
Refractive Index (n <sub>D</sub> )	1.4565	at 20 °C	[3][6][8][9]
1.456 - 1.458	Not specified	[10]	

## Vapor Properties

Property	Value	Conditions	Source(s)
Vapor Pressure	10 mmHg to 12 mmHg	at 20-25 °C	[3][8]
1.3 kPa	at 20 °C	[1]	
Vapor Density	2.07 (Air = 1)	Not specified	[2][3][8]

## Safety and Flammability

Property	Value	Source(s)
Flash Point	38 °C to 93 °F (closed cup)	[3][8]
Autoignition Temperature	385 °C to 716 °F	[1][3][8]
Explosive Limits	Lower: 2-16% (V)	[3][8]
Upper: 16% (V)	[3]	

## Solubility

Solvent	Solubility	Source(s)
Water	Miscible	[1][6][8]
Ethanol	Soluble	[6][8]
Diethyl Ether	Miscible	[11]

## Experimental Protocols for Property Determination

The following sections detail the methodologies for measuring key physical properties of anhydrous **ethylenediamine**. These protocols are based on standard laboratory techniques and established standards such as those from ASTM International.

### Determination of Boiling Point (Thiele Tube Method)

The boiling point is determined as the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. The Thiele tube method is a common and efficient technique for this measurement on a small scale.

Apparatus:

- Thiele tube
- High-temperature thermometer (e.g., mercury or digital)
- Small test tube (e.g., 10 x 75 mm)

- Capillary tube (sealed at one end)
- Heat-resistant rubber band or wire for attaching the test tube to the thermometer
- Heating oil (e.g., mineral oil or silicone oil)
- Bunsen burner or heating mantle
- Anhydrous **ethylenediamine** sample

Procedure:

- Add a small amount (0.5-1 mL) of anhydrous **ethylenediamine** to the small test tube.
- Place the capillary tube into the test tube with the open end submerged in the liquid.
- Attach the test tube to the thermometer, ensuring the sample is level with the thermometer bulb.
- Place the thermometer and attached tube into the Thiele tube, which is filled with heating oil to a level above the side arm.
- Gently heat the side arm of the Thiele tube with a Bunsen burner or heating mantle. This design promotes convection currents, ensuring uniform heating of the oil.
- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Continue heating until a continuous and rapid stream of bubbles emerges from the capillary tube. This indicates that the vapor pressure of the sample has exceeded the atmospheric pressure.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid is just drawn back into the capillary tube. Record this temperature.
- For accuracy, repeat the measurement at least twice and average the results.

## Determination of Density (Pycnometer Method)

Density is the mass per unit volume of a substance. A pycnometer, a flask with a precise volume, is commonly used for accurate density measurements of liquids. This method is in line with the principles of ASTM D1475.<sup>[4]</sup>

Apparatus:

- Pycnometer (e.g., 10 mL or 25 mL) with a stoppered capillary
- Analytical balance (accurate to  $\pm 0.0001$  g)
- Constant temperature water bath
- Anhydrous **ethylenediamine** sample
- Distilled water (for calibration)
- Acetone (for cleaning and drying)

Procedure:

- Calibration of Pycnometer:
  - Thoroughly clean and dry the pycnometer and its stopper.
  - Weigh the empty, dry pycnometer ( $m_{\text{empty}}$ ).
  - Fill the pycnometer with distilled water and insert the stopper, allowing excess water to exit through the capillary.
  - Place the filled pycnometer in a constant temperature water bath (e.g., 25 °C) until it reaches thermal equilibrium.
  - Remove the pycnometer, carefully dry the exterior, and weigh it ( $m_{\text{water}}$ ).
  - The volume of the pycnometer ( $V$ ) can be calculated using the density of water ( $\rho_{\text{water}}$ ) at the specific temperature:  $V = (m_{\text{water}} - m_{\text{empty}}) / \rho_{\text{water}}$ .

- Measurement of **Ethylenediamine** Density:
  - Empty, clean, and dry the pycnometer.
  - Fill the pycnometer with anhydrous **ethylenediamine** and insert the stopper.
  - Equilibrate the filled pycnometer in the constant temperature water bath.
  - Remove, dry the exterior, and weigh the pycnometer filled with the sample ( $m_{\text{sample}}$ ).
  - The density of the **ethylenediamine** ( $\rho_{\text{sample}}$ ) is calculated as:  $\rho_{\text{sample}} = (m_{\text{sample}} - m_{\text{empty}}) / V$ .

## Determination of Refractive Index (Abbe Refractometer)

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property and can be used to identify a substance and assess its purity. The Abbe refractometer is a standard instrument for this measurement, following principles outlined in ASTM D1218 and D1747.

Apparatus:

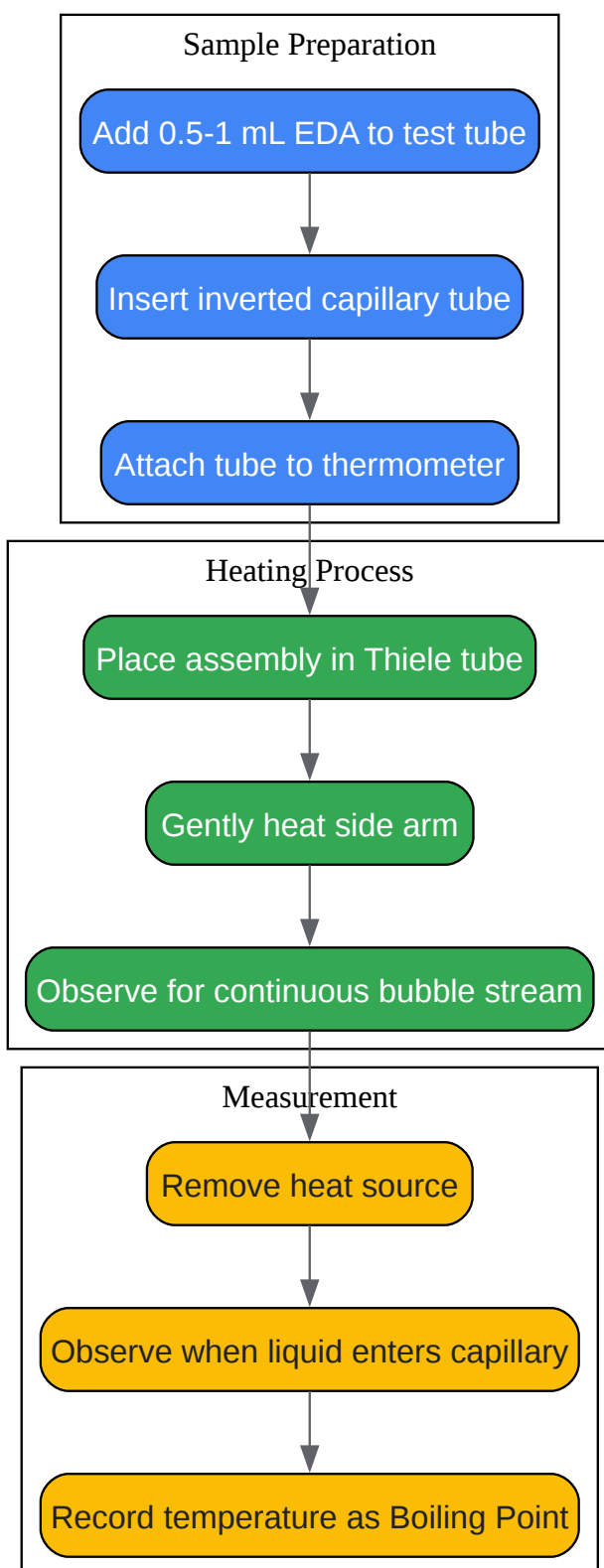
- Abbe refractometer
- Constant temperature water bath connected to the refractometer prisms
- Light source (typically built into the refractometer)
- Anhydrous **ethylenediamine** sample
- Dropper or pipette
- Soft lens tissue
- Ethanol or acetone for cleaning

Procedure:

- Turn on the refractometer and the circulating water bath, setting it to the desired temperature (e.g., 20 °C). Allow the instrument to stabilize.
- Using a clean dropper, place a few drops of anhydrous **ethylenediamine** onto the surface of the measuring prism.
- Close the illuminating prism gently to spread the liquid into a thin film.
- Look through the eyepiece and adjust the coarse and fine adjustment knobs until the field of view shows a distinct light and dark boundary.
- If a colored band is visible at the boundary, adjust the compensator dial until the boundary is a sharp, achromatic line.
- Align the sharp boundary line with the crosshairs in the eyepiece.
- Read the refractive index value from the instrument's scale.
- After the measurement, clean the prisms thoroughly with a soft tissue moistened with ethanol or acetone.

## Visualizations

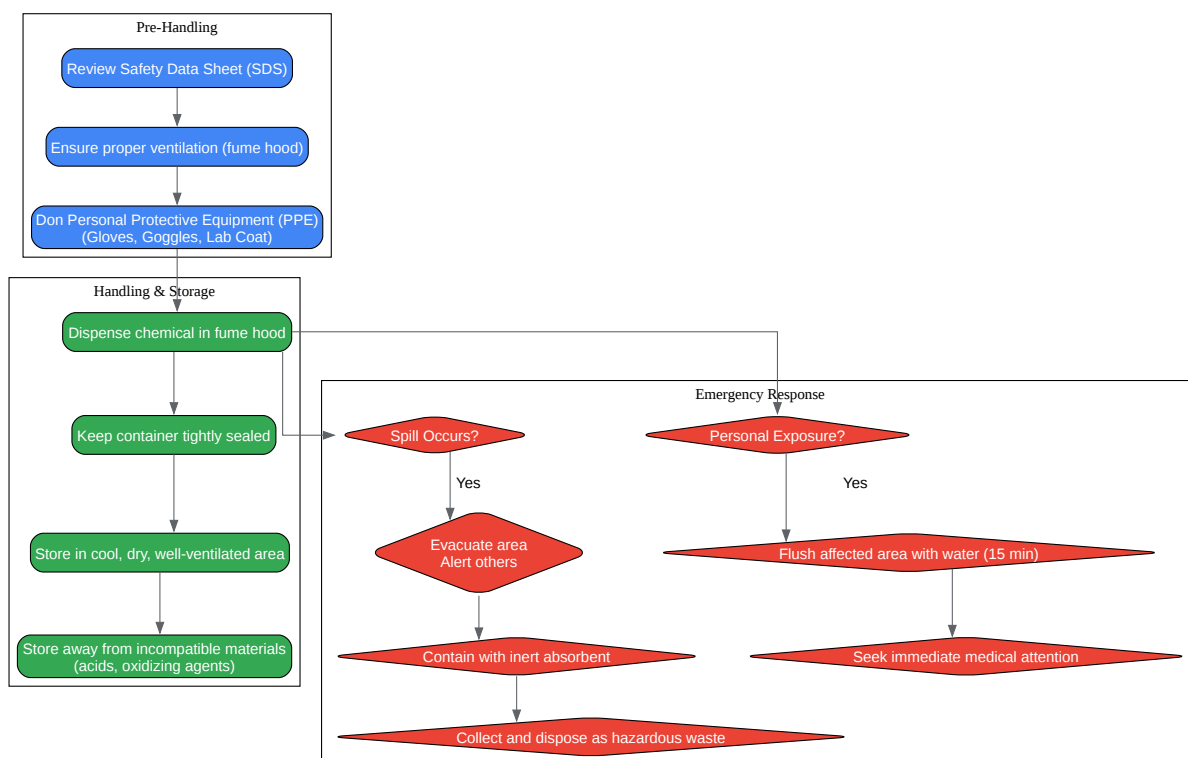
The following diagrams illustrate key workflows and logical relationships relevant to the handling and analysis of anhydrous **ethylenediamine**.



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**Caption:** Experimental workflow for boiling point determination.





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**Caption:** Logical workflow for safe handling of anhydrous **ethylenediamine**.

## Safety, Handling, and Storage

Anhydrous **ethylenediamine** is a corrosive and flammable liquid that requires careful handling.  
[12][13]

- Personal Protective Equipment (PPE): Always handle anhydrous **ethylenediamine** in a well-ventilated area, preferably within a chemical fume hood.[12] Essential PPE includes chemical-resistant gloves (e.g., nitrile or neoprene), safety goggles, and a lab coat.[14][15][16][17][18]
- Storage: Store in a cool, dry, and well-ventilated area away from sources of ignition.[12][19][20] Containers should be kept tightly closed to prevent absorption of moisture and carbon dioxide from the air, which can lead to the formation of nonvolatile carbonate.[9][12] It is incompatible with strong acids, oxidizing agents, and chlorinated organic compounds.[12][21]
- Spill Response: In case of a small spill, contain the liquid with an inert absorbent material such as vermiculite or sand.[22][23] Collect the material in a sealed container for proper hazardous waste disposal.[22][23] For larger spills, evacuate the area and follow institutional emergency procedures.[24][25]
- First Aid: In case of skin contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing.[25] For eye contact, flush with water for at least 15 minutes and seek immediate medical attention.[25] If inhaled, move to fresh air.[25]

This guide provides a foundational understanding of the physical properties of anhydrous **ethylenediamine**. For all laboratory work, users must consult the most current Safety Data Sheet (SDS) and adhere to all institutional and regulatory safety guidelines.

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### Contact

Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)